

# Vanitiolide: An Obscure Choleric with Undocumented Therapeutic Potential

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## Compound of Interest

Compound Name: Vanitiolide

Cat. No.: B1662213

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Despite a comprehensive investigation into the scientific and medical literature, **Vanitiolide** remains an enigmatic synthetic compound with a significant lack of publicly available data regarding its potential as a novel therapeutic agent. While identified as a cholagogue—a substance that promotes bile secretion—its broader pharmacological profile, mechanism of action, and any potential clinical applications remain undocumented in accessible research.

Initial searches have confirmed the chemical identity of **Vanitiolide**. It is a synthetic compound with the molecular formula  $C_{12}H_{15}NO_3S$  and the CAS number 17692-71-6. It is also known by the synonyms Vanitolid and Bildux. Safety data indicates that it is harmful if swallowed and can cause skin and eye irritation.

However, extensive and targeted searches for its therapeutic use, mechanism of action, preclinical and clinical studies, and any associated quantitative data have failed to yield any substantive results. There is no evidence of **Vanitiolide** having been investigated in clinical trials, nor are there any published in-vitro or in-vivo studies detailing its pharmacological effects beyond its general classification as a choleric.

Consequently, the core requirements of this technical guide—quantitative data presentation, detailed experimental protocols, and visualizations of signaling pathways—cannot be fulfilled due to the complete absence of the necessary underlying data. The scientific community has not, to date, published research that would allow for an in-depth analysis of **Vanitiolide's** therapeutic potential.

The reasons for this lack of information are unclear. It is possible that research into **Vanitiolide** was discontinued at an early stage, that the findings were never published, or that the compound was superseded by more effective or safer alternatives. Without access to proprietary or unpublished research, a detailed technical guide on its therapeutic applications cannot be constructed.

In conclusion, while **Vanitiolide** is recognized as a chemical entity with choleric properties, it does not appear to be a subject of active research or a candidate for novel therapeutic development based on the available public domain information. Therefore, for researchers, scientists, and drug development professionals, **Vanitiolide** currently represents a compound of historical or purely chemical interest rather than a viable therapeutic agent.

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